

# Ethyl 4-pentenoate CAS number and molecular formula

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Compound of Interest

Compound Name: Ethyl 4-pentenoate

Cat. No.: B153814

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# An In-depth Technical Guide to Ethyl 4pentenoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on **Ethyl 4-pentenoate**, a valuable intermediate in organic synthesis. The following sections detail its fundamental chemical identifiers and physical properties, presented in a clear and accessible format for laboratory and research applications.

### **Core Chemical Identifiers**

**Ethyl 4-pentenoate** is an organic compound classified as an ester of 4-pentenoic acid and ethanol.[1] It is recognized by the following definitive identifiers:

- CAS Number: 1968-40-7[1][2][3][4]
- Molecular Formula: C7H12O2[1][2][3][4]

These identifiers are crucial for unambiguous substance registration, tracking in chemical inventories, and accurate citation in scientific literature.

### **Physicochemical Properties**

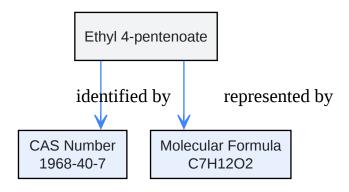


The quantitative physicochemical properties of **Ethyl 4-pentenoate** are summarized in the table below. These parameters are essential for designing experimental conditions, understanding its behavior in various solvents, and ensuring safe handling and storage.

Property	Value	Unit	Notes
Molecular Weight	128.17	g/mol	[2][3][4]
Density	0.893 - 0.903	g/cm³	at 25.00 °C[2]
Boiling Point	40	°C	at 25 mmHg[3]
Flash Point	37.78	°C	[2]
Refractive Index	1.410 - 1.420	-	at 20.00 °C[2]
Water Solubility	Immiscible	-	Miscible with alcohol[3][5]
LogP	1.99	-	[3][5]

## **Logical Relationships of Identifiers**

The following diagram illustrates the hierarchical relationship between the common name of the compound and its fundamental chemical identifiers.



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Caption: Relationship between compound name and its key identifiers.

### **Experimental Protocols**



While this guide focuses on the core identifiers, it is important to note that **Ethyl 4-pentenoate** is utilized in various synthetic reactions.[4] A common application involves its use in the preparation of 5-iodomethyl-dihydro-furan-2-one through a reaction with iodine.[1] Researchers planning to use this compound should consult detailed synthetic procedures from peer-reviewed chemical literature or established chemical synthesis databases. Standard laboratory safety protocols for handling flammable and potentially irritating liquids should be strictly followed.[2][3]

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### References

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